

1H-Indole-6-sulfonamide chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1H-Indole-6-sulfonamide

Cat. No.: B114410

[Get Quote](#)

1H-Indole-6-sulfonamide: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and potential experimental protocols related to **1H-Indole-6-sulfonamide**. This document is intended to serve as a foundational resource for researchers and professionals engaged in drug discovery and development.

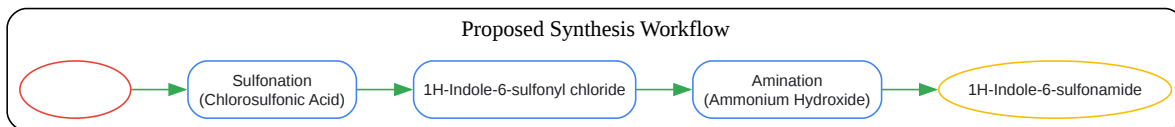
Core Chemical Properties and Structure

1H-Indole-6-sulfonamide is a heterocyclic organic compound containing an indole ring system substituted with a sulfonamide group. While specific experimental data for some of its physicochemical properties are not readily available in public literature, the following table summarizes its known attributes and includes estimates based on closely related compounds for a comparative perspective.

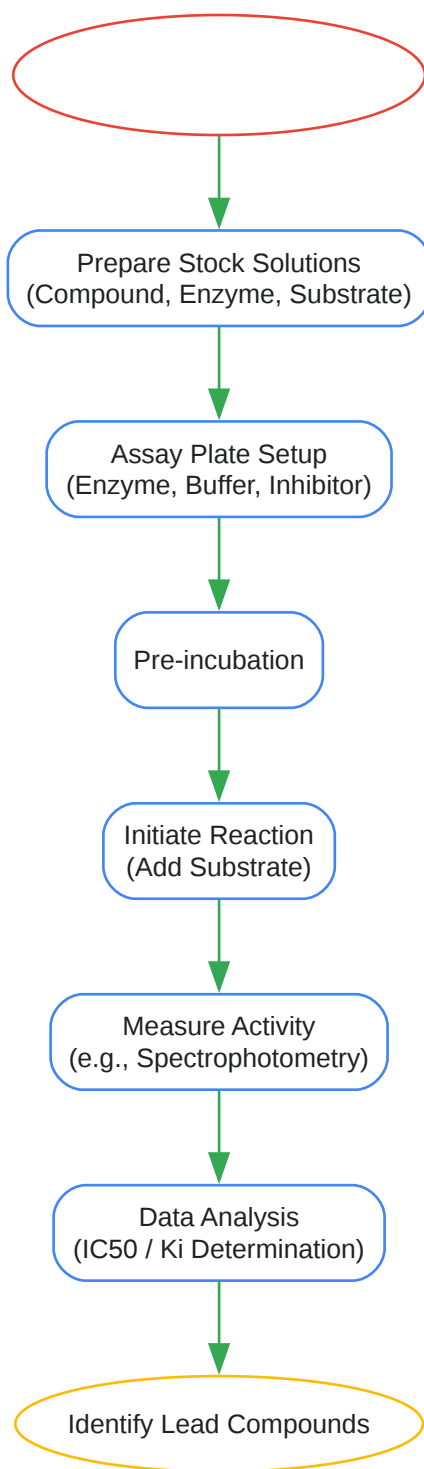
Property	Value	Source/Note
Molecular Formula	C ₈ H ₈ N ₂ O ₂ S	[1]
Molecular Weight	196.23 g/mol	[1]
CAS Number	145951-26-4	[1]
Density	1.500 g/cm ³	[1]
Melting Point	Data not available	Estimated to be in the range of 150-250°C based on related sulfonamide and indole compounds.
Boiling Point	Data not available	Likely to decompose at high temperatures.
Solubility	Data not available	Expected to have low solubility in water and better solubility in organic solvents like DMSO and DMF.

Chemical Structure

The molecular structure of **1H-Indole-6-sulfonamide** consists of a bicyclic indole core with a sulfonamide group attached at the 6th position of the benzene ring.



Carbonic Anhydrase Inhibition Assay Workflow

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [1H-Indole-6-sulfonamide chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b114410#1h-indole-6-sulfonamide-chemical-properties-and-structure\]](https://www.benchchem.com/product/b114410#1h-indole-6-sulfonamide-chemical-properties-and-structure)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com